

nitroacetonitrile versus other two-carbon nitro synthons

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Nitroacetonitrile

CAS No.: 13218-13-8

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Understanding Nitromethane as a Nitro Synthon

Nitromethane (CH_3NO_2) is the simplest organic nitro compound. It is a polar liquid commonly used as a solvent and a versatile building block in organic synthesis [1].

The table below summarizes its key properties relevant to research and development applications [1].

Property	Value / Description
Chemical Formula	CH_3NO_2
Molar Mass	61.04 g/mol
Appearance	Colorless, oily liquid
Density	1.1371 g/cm ³ (at 20 °C)
Boiling Point	101.2 °C
Acidity (pKa)	10.21 (in H ₂ O); 17.2 (in DMSO)
Dielectric Constant	36 (at 20 °C)

Property	Value / Description
Dipole Moment	3.5 Debye
Common Uses	Solvent, stabilizer, fuel additive, precursor to pesticides, explosives, fibers, and coatings.

Key Applications and Experimental Context

Nitromethane's unique combination of properties makes it suitable for specific research and analytical applications.

- **As a Specialist Solvent:** Nitromethane is highly polar but aprotic, making it useful for dissolving positively charged, strongly electrophilic species. It is also a common solvent for acrylate monomers, such as cyanoacrylates ("super-glues") [1].
- **Alternative HPLC Mobile Phase:** A nitromethane-based mobile phase system has been developed as an alternative to acetonitrile for the separation of carotenoids on C18 reversed-phase columns. The recommended mobile phase is **nitromethane : 2-propanol : ethyl acetate : water (79 : 10 : 10 : 1, by volume)**. This system provides excellent separation of various carotenoids from fruit and vegetables, closely matching the performance of acetonitrile-based systems [2].
- **NMR Spectroscopy:** For researchers using NMR spectroscopy, deuterated nitromethane (CD_3NO_2) is available. Its characteristic NMR signals are as follows [3]:
 - **^1H NMR (residual proton):** δ 4.33 (pentet, $J \approx 2$ Hz)
 - **^{13}C NMR:** δ 62.8 (heptet, $J \approx 22$ Hz)
- **Spectroscopic Studies:** The vibrational energy dynamics of nitromethane (and acetonitrile) in their liquid states have been studied using advanced three-dimensional infrared-Raman spectroscopy. This technique helps characterize vibrational energy transfer and relaxation processes, which is fundamental for understanding molecular interactions [4].

Safety and Handling Profile

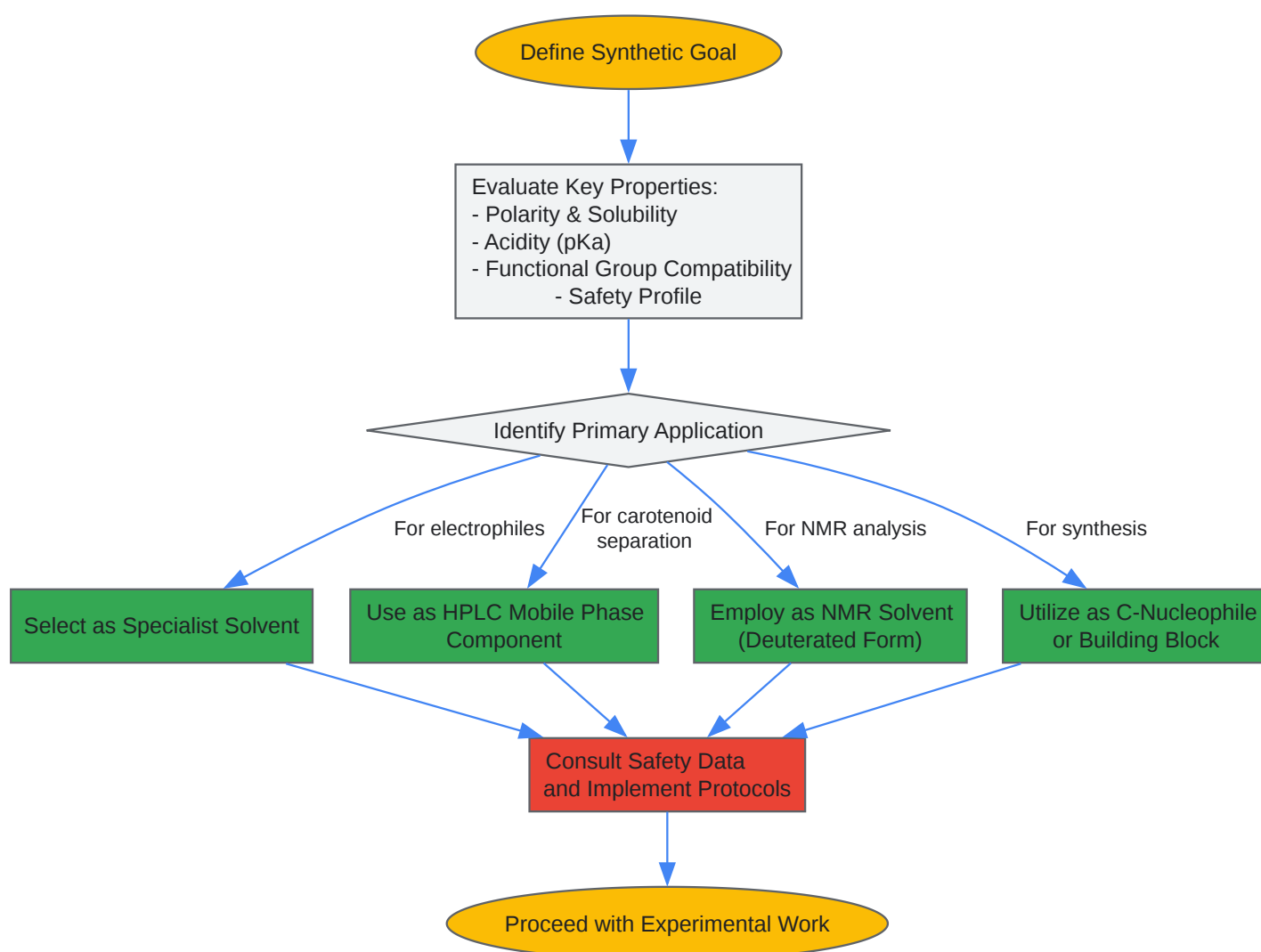
For laboratory use, it is crucial to be aware of the hazards associated with nitromethane [1]:

- **Flammability:** It has a flash point of 35 °C (95 °F) and explosive limits of 7.3% to 22.2% in air.
- **Health Hazards:** It is classified as a health hazard (H331 - Toxic if inhaled, H301 - Toxic if swallowed, H351 - Suspected of causing cancer).

- **Handling Precautions:** Standard safety measures for flammable and hazardous materials apply, including the use of personal protective equipment and working in a well-ventilated fume hood.

A Practical Workflow for Synthron Evaluation

The following diagram outlines a general decision-making workflow for evaluating and applying a nitro synthon like nitromethane in a research setting, based on the information available.



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To cite this document: Smolecule. [nitroacetonitrile versus other two-carbon nitro synthons].

Smolecule, [2026]. [Online PDF]. Available at:

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